

# Solubility and stability of cyclohexanone oxime in various solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexanone oxime

Cat. No.: B123875

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An In-depth Technical Guide to the Solubility and Stability of **Cyclohexanone Oxime**

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Cyclohexanone oxime** (CAS No. 100-64-1) is a pivotal organic compound, primarily serving as an intermediate in the industrial synthesis of  $\epsilon$ -caprolactam, the monomer for Nylon 6.[1][2] [3] Its physical and chemical properties, particularly its solubility and stability, are of paramount importance for process optimization, formulation development, safety, and analytical method development. This technical guide provides a comprehensive overview of the solubility and stability of **cyclohexanone oxime** in various solvents and conditions, complete with experimental protocols and logical workflows.

## Physicochemical Properties of Cyclohexanone Oxime

A foundational understanding of the physicochemical properties of **cyclohexanone oxime** is essential for interpreting its behavior in different solvent systems and under various environmental stressors.

Property	Value	Reference(s)
Chemical Formula	C <sub>6</sub> H <sub>11</sub> NO	[3]
Molar Mass	113.16 g/mol	[1][3]
Appearance	White crystalline solid, hexagonal prisms	[1][4][5]
Melting Point	88 to 91 °C (190 to 196 °F)	[3]
Boiling Point	204 to 210 °C (399 to 410 °F)	[1][3]
Flash Point	90 - 110 °C (194 - 230 °F)	[1][3]
pKa	~12.42	[2]
LogP (Octanol/Water)	1.265	[2]

## Solubility Profile

The solubility of **cyclohexanone oxime** is dictated by its molecular structure, which features a polar hydroxylamino group (-C=N-OH) and a nonpolar six-carbon aliphatic ring. This amphiphilic nature allows for solubility in both polar and nonpolar solvents.

## Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **cyclohexanone oxime** in various solvents.

Solvent	Solubility Value	Temperature (°C)	Reference(s)
Water	16 g/kg (~1.6 g/100g )	25	[3][6]
17.7 g/L	Not Specified	[2]	
<0.1 g/100 mL	20	[2][7][8]	
Ethanol	Soluble	Not Specified	[1][2][4][5][7]
Methanol	Soluble	Not Specified	[5][7]
Diethyl Ether	Soluble	Not Specified	[5][7]
Petroleum Ether	Used for recrystallization	Not Specified	[5]
Acetone	Soluble	Not Specified	[4]
Toluene	Sufficiently soluble for industrial extraction	70 - 80	[9]
Other Organic Solvents	Soluble	Not Specified	[10]

Note: The conflicting data for water solubility may be due to differences in experimental methods or purity of the compound. It is recommended to determine solubility experimentally for specific applications.

## Stability Profile

**Cyclohexanone oxime** is generally stable under standard storage conditions but can degrade under specific chemical and physical stresses. Understanding its stability is critical for ensuring its quality and for safe handling, especially during manufacturing and storage.

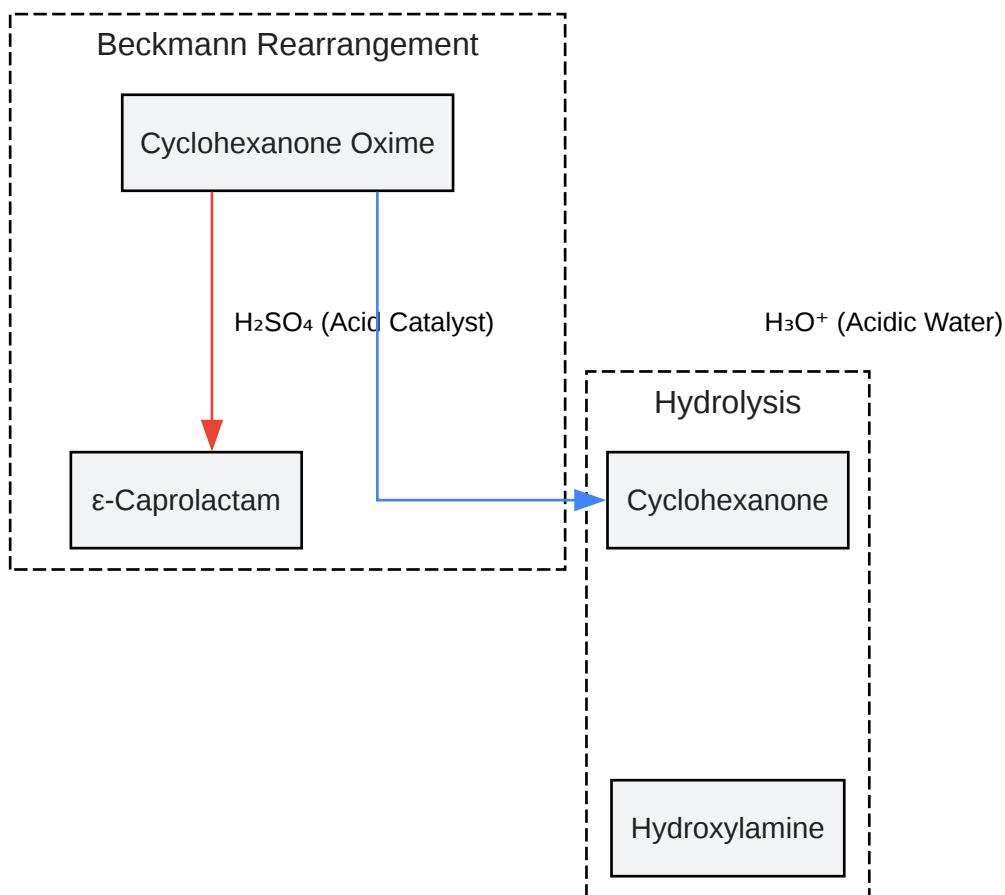
## Summary of Stability Conditions

Condition	Observation	Reference(s)
Temperature	Stable when stored below +30°C.	<a href="#">[1]</a> <a href="#">[2]</a>
	Decomposes when heated, emitting toxic fumes of nitrogen oxides.	<a href="#">[2]</a>
	Violent reaction with fuming sulfuric acid at temperatures >150°C (302°F).	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Light	Aqueous solutions are stable for at least 5 days when exposed to light.	<a href="#">[4]</a>
	Recommended to store solutions protected from light for long-term stability (up to 4 weeks at 5°C).	<a href="#">[4]</a>
pH / Chemical	Hydrolyzes in the presence of acid (e.g., acetic acid) to revert to cyclohexanone.	<a href="#">[3]</a>
	Undergoes acid-catalyzed Beckmann rearrangement (e.g., with sulfuric acid) to form $\epsilon$ -caprolactam.	<a href="#">[3]</a>
Incompatible Materials	Strong Oxidizing Agents: Incompatible.	<a href="#">[1]</a> <a href="#">[2]</a>
Fuming Sulfuric Acid (Oleum):		
Reacts violently at elevated temperatures.	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>	
Other Hazards	Explosions or violent decompositions have occurred during distillation of aldoximes, potentially due to peroxide	<a href="#">[5]</a>

formation, especially in the presence of acid.

## Key Degradation and Reaction Pathways

The primary reactions involving **cyclohexanone oxime** are the acid-catalyzed Beckmann rearrangement and hydrolysis.



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Key reaction pathways for **cyclohexanone oxime**.

## Experimental Protocols

Detailed and reproducible experimental protocols are crucial for assessing the solubility and stability of **cyclohexanone oxime** in a research or quality control setting.

## Protocol 1: Solubility Determination (Shake-Flask Method)

This protocol outlines a standard procedure for determining the solubility of **cyclohexanone oxime** in a given solvent.

Workflow for solubility determination.

Methodology Details:

- Materials: **Cyclohexanone oxime** ( $\geq 99\%$  purity), selected solvent (analytical grade), volumetric flasks, analytical balance, constant temperature shaker/bath, centrifuge, syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE for organic solvents), validated analytical instrument (GC or HPLC).
- Procedure:
  - Add an excess amount of solid **cyclohexanone oxime** to a flask containing a known volume of the solvent. The excess should be sufficient to ensure undissolved solid remains after equilibration.
  - Seal the flask and place it in a temperature-controlled shaker or water bath. Agitate at a constant speed for a period sufficient to reach equilibrium (typically 24 hours).
  - After equilibration, stop agitation and allow the solid to settle. To ensure complete separation of the solid from the liquid phase, the supernatant can be centrifuged or filtered.
  - Carefully extract a precise aliquot of the clear, saturated solution. Immediately dilute this aliquot with a known mass or volume of an appropriate solvent to prevent precipitation.
  - Quantify the concentration of **cyclohexanone oxime** in the diluted sample using a pre-validated analytical method, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).[\[4\]](#)[\[11\]](#)[\[12\]](#)
  - Calculate the solubility by back-calculating the concentration in the original undiluted supernatant, expressing the result in units such as g/100 mL or mg/L.

## Protocol 2: Stability-Indicating Study

This protocol describes a forced degradation study to assess the stability of **cyclohexanone oxime** and develop a stability-indicating analytical method.

Workflow for a stability-indicating study.

### Methodology Details:

- Objective: To identify potential degradation products and establish an analytical method capable of quantifying **cyclohexanone oxime** in the presence of these degradants.
- Materials: **Cyclohexanone oxime**, HPLC-grade solvents, hydrochloric acid, sodium hydroxide, hydrogen peroxide, HPLC system with a photodiode array (PDA) detector.
- Procedure:
  - Stress Conditions: Expose solutions of **cyclohexanone oxime** to a range of forced degradation conditions as outlined in the workflow diagram (acidic, basic, oxidative, thermal, and photolytic).[13][14] The conditions (temperature, time, reagent concentration) should be adjusted to achieve partial degradation (e.g., 5-20% loss of the parent compound).
  - Sample Analysis: At appropriate time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration. Analyze by a suitable HPLC method. An unstressed sample should be analyzed concurrently as a control.
  - Method Development: The HPLC method should be developed to achieve baseline separation between the parent **cyclohexanone oxime** peak and all degradation product peaks. A C18 column with a mobile phase of acetonitrile and water (with an acid modifier like formic or phosphoric acid) is a common starting point.
  - Specificity and Validation: The method's ability to specifically measure the analyte in the presence of degradants is confirmed by assessing peak purity using a PDA detector. The complete analytical method should then be validated according to ICH guidelines for parameters such as accuracy, precision, linearity, and robustness.[15][16]

## Conclusion

This guide provides essential data and protocols regarding the solubility and stability of **cyclohexanone oxime**. It is moderately soluble in water and highly soluble in common organic solvents like ethanol and ether. The compound is stable under ambient storage conditions but is susceptible to degradation via hydrolysis and the Beckmann rearrangement under acidic conditions and at elevated temperatures. The provided experimental workflows serve as a robust starting point for researchers and professionals in developing processes and analytical methods for this industrially significant compound.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)